Comprehensive Characterization Guide: (R)-Ethyl 2-(pyrrolidin-2-yl)acetate

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Compound of Interest

Compound Name:	*(R)-Ethyl 2-(pyrrolidin-2-yl)acetate*
Cat. No.:	*B8604295*

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Introduction & Structural Logic

Compound: **(R)-Ethyl 2-(pyrrolidin-2-yl)acetate** CAS: 60506-65-2 (Generic/Racemate), 259868-83-2 (S-isomer HCl ref) Role: Precursor for

-amino acids and bicyclic heterocycles.

The characterization challenge lies in three areas:

- Regioisomerism: Distinguishing C-alkylation (target) from N-alkylation (impurity).
- Stereochemistry: Confirming the (R)-enantiomer excess (ee).
- Protonation State: Differentiating free base from hydrochloride salt forms.

Structural Connectivity & Spin System

The molecule consists of a pyrrolidine ring substituted at the C2 position with an ethyl acetate side chain.

- Spin System: The side-chain methylene protons (

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) are diastereotopic due to the adjacent chiral center (

), creating an ABX system with the methine proton (

).

- Key Feature: Unlike the N-substituted isomer, there is no singlet for the acetate methylene; it must appear as a multiplet or two distinct doublets of doublets (dd).

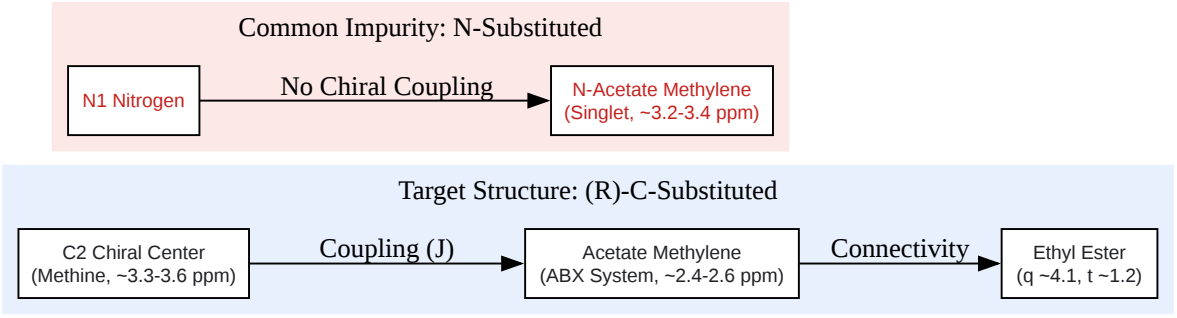

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Figure 1: Structural connectivity highlighting the key NMR distinction between the target C-substituted product and the N-substituted impurity.

Comparative Analysis: Performance vs. Alternatives

Scenario A: Regioisomer Differentiation (C- vs. N-Alkylation)

A common synthetic route involves the homologation of proline or Reformatsky-type reactions. A frequent side product is Ethyl 2-(pyrrolidin-1-yl)acetate (N-alkylated).

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Feature	(R)-Ethyl 2-(pyrrolidin-2-yl)acetate **(Target)**	Ethyl 2-(pyrrolidin-1-yl)acetate **(Alternative/Impurity)**
Acetate	Multiplet / 2x dd (Diastereotopic)	Singlet (Enantiotopic/Equivalent)
Shift (approx)	2.4 – 2.7 ppm	3.3 – 3.5 ppm (Deshielded by N)
H-2 (Methine)	Distinct multiplet (3.2-3.6)	Not applicable (Symmetric at)
Ring Symmetry	Asymmetric (Complex multiplets)	Symmetric (Simplified multiplets)

Expert Insight: If you observe a sharp singlet integrating to 2H around 3.4 ppm, your sample contains the N-alkylated isomer. The target compound's methylene protons are adjacent to a chiral center and a carbonyl, typically appearing as complex diastereotopic signals upfield (2.4-2.7 ppm).

Scenario B: Chiral Purity Assessment (Enantiomeric Excess)

Standard 1H NMR cannot distinguish the (R) and (S) enantiomers in an achiral solvent (e.g.,).

Alternative Methods Comparison:

- Chiral HPLC (Gold Standard): High resolution, requires specific columns (e.g., Chiralpak AD-H).
- Chiral Shift Reagent (NMR): Fast, in-situ determination.
  - Reagent: (R)-(-)-1-(9-Anthryl)-2,2,2-trifluoroethanol (CSA) or Mosher's Acid Chloride.

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- Mechanism:[1][2][3] Formation of transient diastereomeric solvates.

Protocol for Chiral NMR: Upon addition of the CSA (3-5 equivalents), the ester methyl triplet (

~1.25) or the methine proton (

~3.4) will split into two distinct signals if the sample is racemic.

- Pure (R): Single shifted set of signals.
- Racemic: Two sets of signals (1:1 ratio).

Scenario C: Solvent & pH Effects (Free Base vs. HCl Salt)

Drug development often requires the hydrochloride salt for stability.

Proton	Free Base ( )	HCl Salt (/)
NH	Broad singlet (~2.0 ppm) or not seen	Broad downfield (~9.0 ppm in DMSO)
H-2 (Methine)	3.2 – 3.4 ppm	3.8 – 4.0 ppm (Deshielded)
H-5 (Ring)	2.8 – 3.0 ppm	3.2 – 3.4 ppm (Deshielded)

Experimental Protocols

Protocol 1: Standard Characterization (Free Base)

Objective: Confirm structure and rule out N-alkylated impurities.

- Sample Prep: Dissolve 5–10 mg of oil in 0.6 mL

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. (Avoid acidic solvents to prevent salt formation in situ).

- Acquisition:
  - Pulse Angle: 30°
  - Relaxation Delay (

    ): 2.0 s (Ensure quantitation of ethyl group).
  - Scans: 16–64.
- Processing:
  - Reference residual

    to 7.26 ppm.
  - Critical Check: Integrate the triplet at 1.25 ppm (3H). Calibrate. Check the region 3.2–3.5 ppm. If a singlet (2H) appears, reject the batch (N-alkylation). Look for the ABX multiplet at 2.4–2.6 ppm (2H).

Protocol 2: Determination of Enantiomeric Excess (CSA Method)

Objective: Rapid estimation of % ee without HPLC.

- Sample Prep: Dissolve 5 mg of the amine in 0.5 mL

  .
- Reference Spectrum: Acquire a standard 1H NMR.
- Titration: Add 2 equivalents of (R)-(-)-1-(9-Anthryl)-2,2,2-trifluoroethanol (Pirkle Alcohol).
- Acquisition: Shake well. Acquire 1H NMR.
- Analysis: Zoom into the ester methyl triplet (~1.2 ppm) or the acetate methylene region.
  - Calculate ee % =

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Visual Workflow: Purity Determination

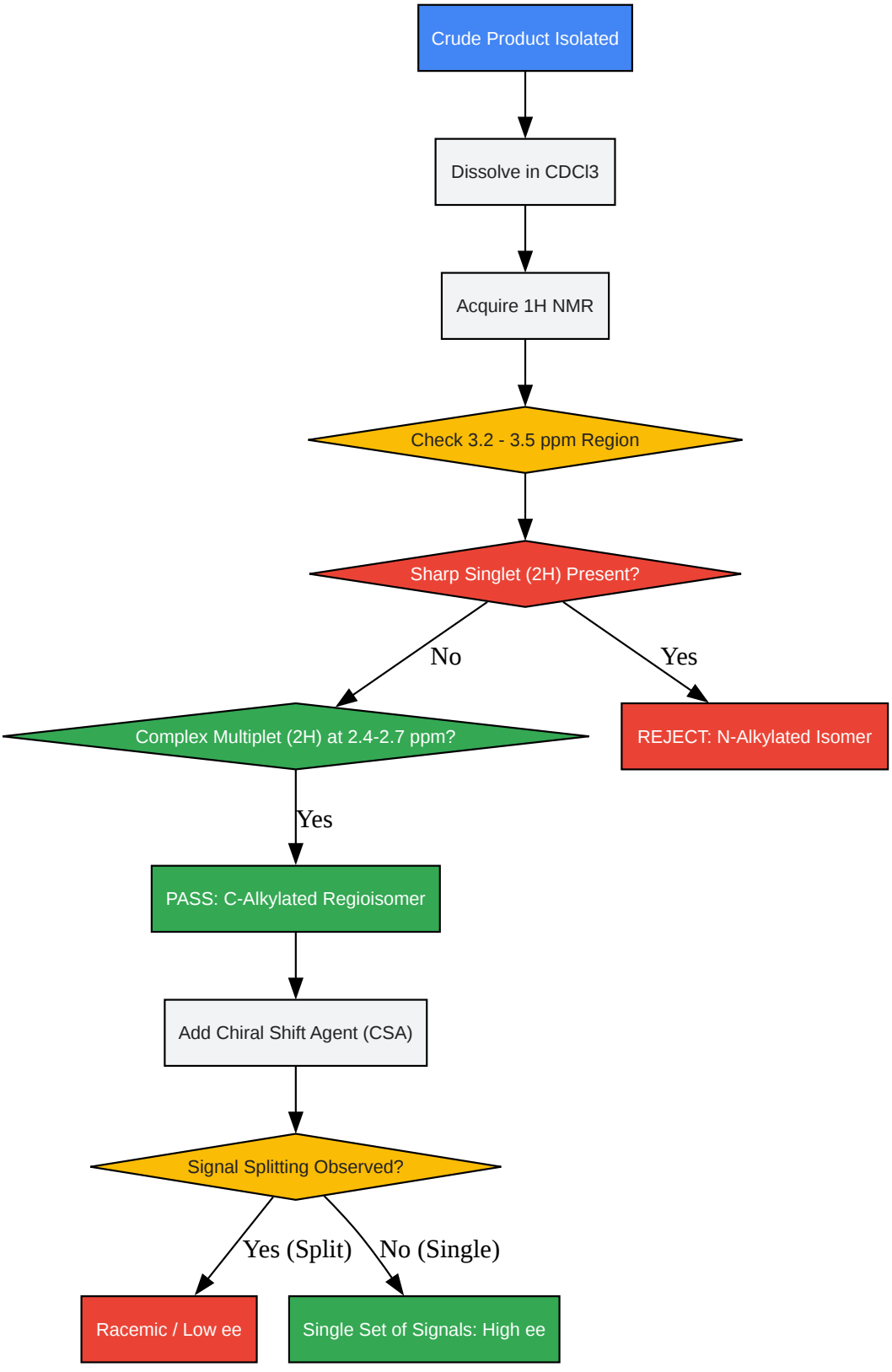

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Figure 2: Decision tree for validating the regio- and stereochemical purity of **(R)-ethyl 2-(pyrrolidin-2-yl)acetate**.

References

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